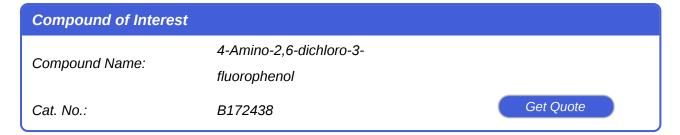


An In-depth Technical Guide to the Molecular Structure of Substituted Aminophenols

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: This document provides a detailed analysis of the molecular structure and properties of 4-Amino-2,6-dichlorophenol and 4-Amino-3-fluorophenol. No definitive data was found for "**4-Amino-2,6-dichloro-3-fluorophenol**" in the public domain at the time of this writing, suggesting it may be a novel or less-documented compound. The information presented herein is based on available scientific literature for structurally related molecules.

Introduction

Substituted aminophenols are a critical class of organic compounds that serve as versatile building blocks in the synthesis of a wide array of pharmaceuticals, agrochemicals, and dyes.

[1] Their chemical reactivity is governed by the interplay of the amino, hydroxyl, and substituted halogen functional groups on the aromatic ring. This guide delves into the molecular characteristics of two key substituted aminophenols: 4-Amino-2,6-dichlorophenol and 4-Amino-3-fluorophenol, providing a comparative analysis of their structural and chemical properties.

Molecular Structure and Chemical Properties

The fundamental structure of these compounds consists of a phenol ring substituted with an amino group and halogen atoms. The specific placement and nature of these substituents significantly influence the molecule's electronic properties, reactivity, and potential biological activity.



4-Amino-2,6-dichlorophenol

This compound features a phenol ring with an amino group at the 4-position and two chlorine atoms at the 2- and 6-positions.

Chemical Identifiers and Properties:

Property	Value	Reference
Molecular Formula	C ₆ H ₅ Cl ₂ NO	[2][3]
Molecular Weight	178.01 g/mol	[2]
CAS Number	5930-28-9	[2][3]
IUPAC Name	4-amino-2,6-dichlorophenol	[2]
Synonyms	2,6-Dichloro-4-aminophenol, 3,5-Dichloro-4-hydroxyaniline	[2][3]
Appearance	Beige or slightly brown to pale reddish powder	[4]
Melting Point	167-170 °C	[4][5]
Boiling Point	303.6 ± 42.0 °C (Predicted)	[4]
Acidity (pKa)	7.29 ± 0.23 (Predicted)	[4]
Solubility	Insoluble in cold water; slightly soluble in hot water and alcohol; soluble in ether, benzene, and toluene.	[4]

The planar molecule crystallizes in a structure where intermolecular O—H···N and N—H···O hydrogen bonds form infinite chains, creating sheets.[6]

4-Amino-3-fluorophenol

This molecule is characterized by an amino group at the 4-position and a fluorine atom at the 3-position of the phenol ring.



Chemical Identifiers and Properties:

Property	Value	Reference
Molecular Formula	C ₆ H ₆ FNO	[7]
CAS Number	399-95-1	[8]
Appearance	Brown crystal	[9]
Melting Point	218 °C (decomposes)	[9]
Boiling Point	79 °C at 15 mmHg	[9]

The presence of the fluoro substituent significantly increases the lipophilicity of the molecule, which can enhance its membrane permeability, a desirable characteristic for active pharmaceutical ingredients.[7]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of these compounds.

4-Amino-2,6-dichlorophenol

• ¹H NMR, ¹³C NMR, IR, and Mass Spectra are available for this compound, providing detailed information about its atomic connectivity and functional groups.[3][10][11][12]

Experimental Protocols

The synthesis of these compounds is of significant interest for their application as intermediates.

Synthesis of 4-Amino-2,6-dichlorophenol

A common synthetic route involves the nitration of 2,6-dichlorophenol followed by a catalytic reduction of the resulting 2,6-dichloro-4-nitrophenol.[13]

Workflow for the Synthesis of 4-Amino-2,6-dichlorophenol:





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Caption: Synthetic pathway for 4-Amino-2,6-dichlorophenol.

Detailed Protocol:

- Nitration: Dissolve 2,6-dichlorophenol in tetrachloromethane with a nitrification catalyst.
 Slowly add 68% nitric acid while maintaining the temperature at approximately 35°C. After the addition, continue heating for 2 hours. Cool to room temperature and filter to obtain 2,6-dichloro-4-nitrophenol.[13]
- Reduction: To a solution of 2,6-dichloro-4-nitrophenol in ethanol, add a reduction catalyst. Heat the mixture to 75°C and then add 80% hydrazine hydrate. Reflux the reaction for 3 hours. After filtration and removal of ethanol, the product, 4-amino-2,6-dichlorophenol, is obtained upon cooling and filtration.[13]

Synthesis of 4-Amino-3-fluorophenol

An improved, commercially viable process for the synthesis of 4-amino-3-fluorophenol, an intermediate for the drug Regorafenib, has been developed.[14] A general synthetic strategy involves taking 4-nitrophenol as a starting material.[7]

Conceptual Synthesis Workflow:



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Caption: A synthetic route to 4-Amino-3-fluorophenol.

Detailed Protocol: A patented method describes the synthesis starting from 4-nitrophenol. This involves catalytic hydrogenation to p-aminophenol, followed by sulfonation. A fluoro-substitution



reaction is then carried out, and subsequent desulfonation yields the final product, 4-amino-3-fluorophenol.[7]

Safety and Handling

Both compounds are classified as irritants and require careful handling in a laboratory setting.

General Safety Precautions:



Precaution	Details	Reference
Personal Protective Equipment	Wear protective gloves, clothing, and eye/face protection (goggles conforming to EN 166).	[15][16]
Handling	Use only in a well-ventilated area or under a chemical fume hood. Avoid breathing dust. Wash hands thoroughly after handling.	[8][16]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. Store away from incompatible materials such as strong oxidizing agents, acids, and bases.	[1][8]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.	[8][15]
First Aid (Skin)	Wash with plenty of soap and water. If skin irritation occurs, get medical advice.	[8][15]
First Aid (Inhalation)	Remove person to fresh air and keep comfortable for breathing.	[8][15]

GHS Hazard Statements for 4-Amino-2,6-dichlorophenol:

• H315: Causes skin irritation.[2]

• H319: Causes serious eye irritation.[2]



H335: May cause respiratory irritation.[2]

Applications

These substituted phenols are valuable intermediates in various industries.

- 4-Amino-2,6-dichlorophenol is used as an intermediate in the synthesis of pesticides, dyes, and pharmaceuticals.[1][4] It is a known intermediate for the pesticide fluvalinate.[4]
- 4-Amino-3-fluorophenol is a key intermediate in the synthesis of the multi-kinase inhibitor drug Regorafenib, which is used in the treatment of certain cancers.[14][17] It is also used in the production of other pesticides and hair dyes.[7]

Conclusion

4-Amino-2,6-dichlorophenol and 4-Amino-3-fluorophenol are important chemical entities with distinct structural features that dictate their chemical and physical properties. While they share a common aminophenol core, the nature and position of their halogen substituents lead to different applications, particularly in the agrochemical and pharmaceutical industries. A thorough understanding of their molecular structure, synthesis, and handling is essential for their safe and effective use in research and development.

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